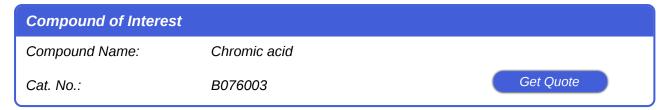




An In-depth Technical Guide to Chromic Acid: Chemical Formula and Structure

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formula, structure, and properties of **chromic acid** and its related compounds. The information is presented to support advanced research and development activities.

Chemical Formula and Nomenclature

The term "**chromic acid**" can refer to several chemical species, which exist in equilibrium or are precursors to the acid itself. The primary species of interest are molecular **chromic acid**, di**chromic acid**, and its anhydride, chromium trioxide.

- Molecular Chromic Acid: The chemical formula for molecular chromic acid is H₂CrO₄.[1][2]
 [3][4] Its IUPAC name is dihydroxidodioxidochromium.[2] It is also known as tetraoxochromic acid or chromic(VI) acid.[1][4] In this compound, chromium exists in the +6 oxidation state.[2][3]
- Dichromic Acid: This acid is formed from the condensation of two molecules of **chromic** acid and has the chemical formula H₂Cr₂O₇.[2][4][5] It is the fully protonated form of the dichromate ion (Cr₂O₇²⁻).[4]
- Chromium Trioxide: With the formula CrO₃, this compound is the anhydride of chromic acid.
 [2][3][6] It is a dark red, crystalline solid that reacts with water to form chromic acid.[2][6]

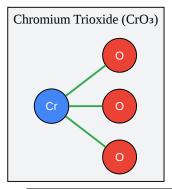


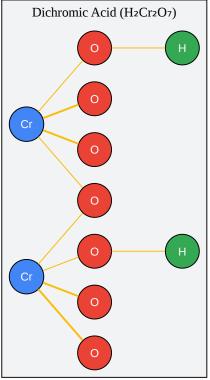
Chemical Structure

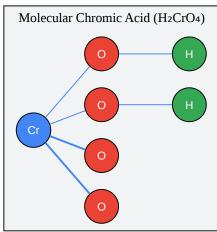
The molecular geometry of **chromic acid** is central to its reactivity. The chromium atom is bonded to four oxygen atoms. Two of these are double-bonded, and two are single-bonded to hydroxyl groups.[1][7]

The structures of molecular **chromic acid**, di**chromic acid**, and chromium trioxide are depicted below using the DOT language for Graphviz.









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Caption: Molecular structures of key chromium(VI) compounds.



Quantitative Data Summary

The physical and chemical properties of **chromic acid** and its related compounds are summarized in the table below for easy comparison.

Property	Molecular Chromic Acid (H₂CrO₄)	Dichromic Acid (H ₂ Cr ₂ O ₇)	Chromium Trioxide (CrO₃)
Molar Mass (g/mol)	118.01[3][4]	218.00[2][5][8]	99.99[6]
Appearance	-	-	Dark purplish-red solid[2][6]
Density (g/cm³)	1.201[2][3][4]	-	2.7[6]
Melting Point (°C)	197[2][3][4]	-	197[6]
Boiling Point (°C)	250 (decomposes)[2] [3][4]	-	Decomposes > 197[6]
Solubility in water	169 g/100 mL[2]	-	169 g/100 g at 25 °C[9]

Experimental Protocols Preparation of Chromic Acid Cleaning Solution

Chromic acid solutions are potent oxidizing agents and have been traditionally used for cleaning laboratory glassware.[3][10] Caution: **Chromic acid** and other hexavalent chromium compounds are highly toxic and carcinogenic.[4] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn, and the procedure should be performed in a well-ventilated fume hood.[3]

Materials:

- Sodium dichromate (Na₂Cr₂O₇) or Potassium dichromate (K₂Cr₂O₇)
- Concentrated sulfuric acid (H₂SO₄)
- Distilled water



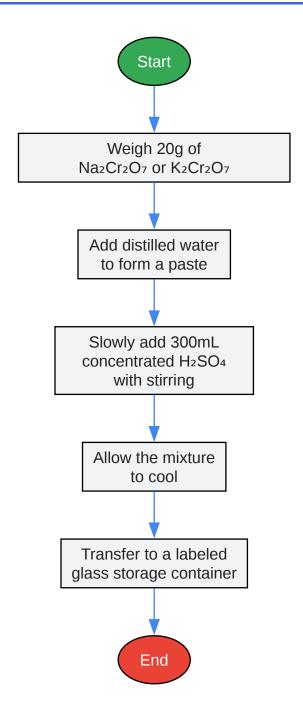
- · Glass beaker or flask
- Glass stirring rod

Procedure:

- In a clean beaker or flask, carefully weigh out 20 grams of sodium dichromate or potassium dichromate.[3][10]
- Slowly add a small amount of distilled water and stir with a glass rod to form a paste.[3][10]
- While continuously stirring, slowly and carefully add 300 mL of concentrated sulfuric acid to the paste.[3][11] The reaction is exothermic, and the mixture will become hot.[12]
- Once the mixture has cooled, it can be transferred to a labeled glass storage container with a stopper.[3][10] The solution is ready for use and will have a dark red color. A green color indicates that the oxidizing power has been diminished.

The following diagram illustrates the workflow for preparing a **chromic acid** cleaning solution.





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Caption: Workflow for **chromic acid** solution preparation.

Chemical Reactions and Equilibria

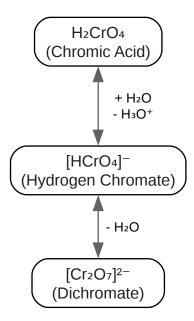
In aqueous solutions, **chromic acid** exists in equilibrium with the hydrogen chromate ion ($[HCrO_4]^-$) and the chromate ion (CrO_4^{2-}). The hydrogen chromate ion can further condense to form the dichromate ion ($[Cr_2O_7]^{2-}$).[2]



The key equilibrium reaction is: $H_2CrO_4 \rightleftharpoons [HCrO_4]^- + H^+[2][3]$

And the condensation to dichromate: $2 [HCrO_4]^- \rightleftharpoons [Cr_2O_7]^{2-} + H_2O[2]$

The following diagram illustrates the relationship between these species in solution.



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Caption: Equilibria of chromate species in aqueous solution.

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